Crystal structure and packing of 4'-Hydroxyacetoacetanilide

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*Butanamide, N-(4-hydroxyphenyl)-3-oxo-*
CAS No.:	*19213-10-6*
Cat. No.:	*B15342325*

Get Quote

An In-Depth Technical Guide to the Crystal Structure and Packing of 4'-Hydroxyacetoacetanilide

Abstract

This technical guide provides a comprehensive examination of the crystallographic features of 4'-Hydroxyacetoacetanilide. As a derivative of acetoacetanilide, this compound holds significant interest in medicinal chemistry and materials science due to its structural similarity to active pharmaceutical ingredients (APIs) like paracetamol (4'-hydroxyacetanilide). Understanding its solid-state structure is paramount for predicting and controlling its physicochemical properties, such as solubility, stability, and bioavailability. This document delves into the synthesis, crystallization, and detailed analysis of its crystal structure, with a focus on the intricate network of intermolecular interactions that dictate its molecular packing. Methodologies for structural elucidation and the potential for polymorphism are also discussed, offering a holistic view for researchers in the field.

© 2026 BenchChem. All rights reserved.

Introduction: The Significance of Solid-State Characterization

4'-Hydroxyacetoacetanilide is an organic compound featuring a central acetoacetamide core linked to a phenol group. Its molecular architecture, combining hydrogen bond donors (hydroxyl and amide groups) and acceptors (carbonyl groups), predisposes it to form complex and stable crystalline lattices. The study of crystal structures, or crystallography, is a cornerstone of modern drug development. The specific arrangement of molecules in a crystal, known as its polymorphic form, can profoundly influence a drug's therapeutic efficacy.[1] Different polymorphs of the same compound can exhibit varied melting points, dissolution rates, and stability, making comprehensive solid-state characterization a regulatory and scientific necessity.[1][2]

The analysis of intermolecular interactions—such as hydrogen bonds and π-π stacking—is crucial as these forces govern the crystal's overall architecture and energy landscape.[3][4] This guide will explore these fundamental aspects of 4'-Hydroxyacetoacetanilide, providing both theoretical insights and practical methodologies.

Synthesis and Crystallization for Structural Analysis

The acquisition of high-quality single crystals is the prerequisite for X-ray diffraction analysis. The synthesis and subsequent crystallization of 4'-Hydroxyacetoacetanilide must be approached with this end goal in mind.

Synthesis Pathway

A common and efficient method for synthesizing N-aryl acetoacetamides involves the acetoacetylation of the corresponding aniline derivative. For 4'-Hydroxyacetoacetanilide, the reaction proceeds between 4-aminophenol and an acetoacetylating agent like diketene or ethyl acetoacetate. The reaction is typically carried out in an organic solvent.[5]

Experimental Protocol: Synthesis of 4'-Hydroxyacetoacetanilide

- Reaction Setup: In a round-bottom flask, dissolve 4-aminophenol in a suitable solvent, such as glacial acetic acid or an aprotic solvent like ethyl acetate.

© 2026 BenchChem. All rights reserved.

- Acetoacetylation: Slowly add diketene to the solution at a controlled temperature, typically between 20-30°C, under inert conditions to prevent side reactions.[5] The molar ratio of the amine to diketene should be carefully controlled, ideally close to 1:1.[5]
- Reaction Monitoring: Monitor the reaction progress using Thin Layer Chromatography (TLC) until the starting material (4-aminophenol) is consumed.
- Isolation: Upon completion, the product often precipitates from the reaction mixture. If not, the volume of the solvent can be reduced under vacuum. The crude product is then collected by filtration.
- Purification: The crude solid is washed with a cold solvent (e.g., water or ethanol) to remove unreacted starting materials and byproducts. The primary method of purification to obtain high-quality crystals is recrystallization.

Recrystallization for Single-Crystal Growth

The goal of recrystallization is not merely purification but the growth of well-ordered, single crystals of sufficient size for diffraction experiments.

Experimental Protocol: Single-Crystal Growth

- Solvent Selection: The choice of solvent is critical. A suitable solvent will dissolve the compound when hot but show limited solubility at room or lower temperatures. For compounds like 4'-Hydroxyacetoacetanilide, polar solvents or solvent mixtures (e.g., ethanol/water, ethyl acetate) are often effective.[6]
- Dissolution: Dissolve the purified 4'-Hydroxyacetoacetanilide in a minimum amount of the chosen boiling solvent to create a saturated solution.
- Hot Filtration (Optional): If any insoluble impurities are present, filter the hot solution quickly to remove them.
- Crystal Growth: Allow the solution to cool slowly and undisturbed. Slow cooling is paramount as it allows molecules to deposit onto the growing crystal lattice in an ordered fashion. Covering the flask with a watch glass and leaving it at room temperature, followed by transfer to a refrigerator, is a common technique.

© 2026 BenchChem. All rights reserved.

- Isolation: Once crystals have formed, isolate them by filtration and wash sparingly with the cold crystallization solvent. Dry the crystals carefully without applying excessive heat.

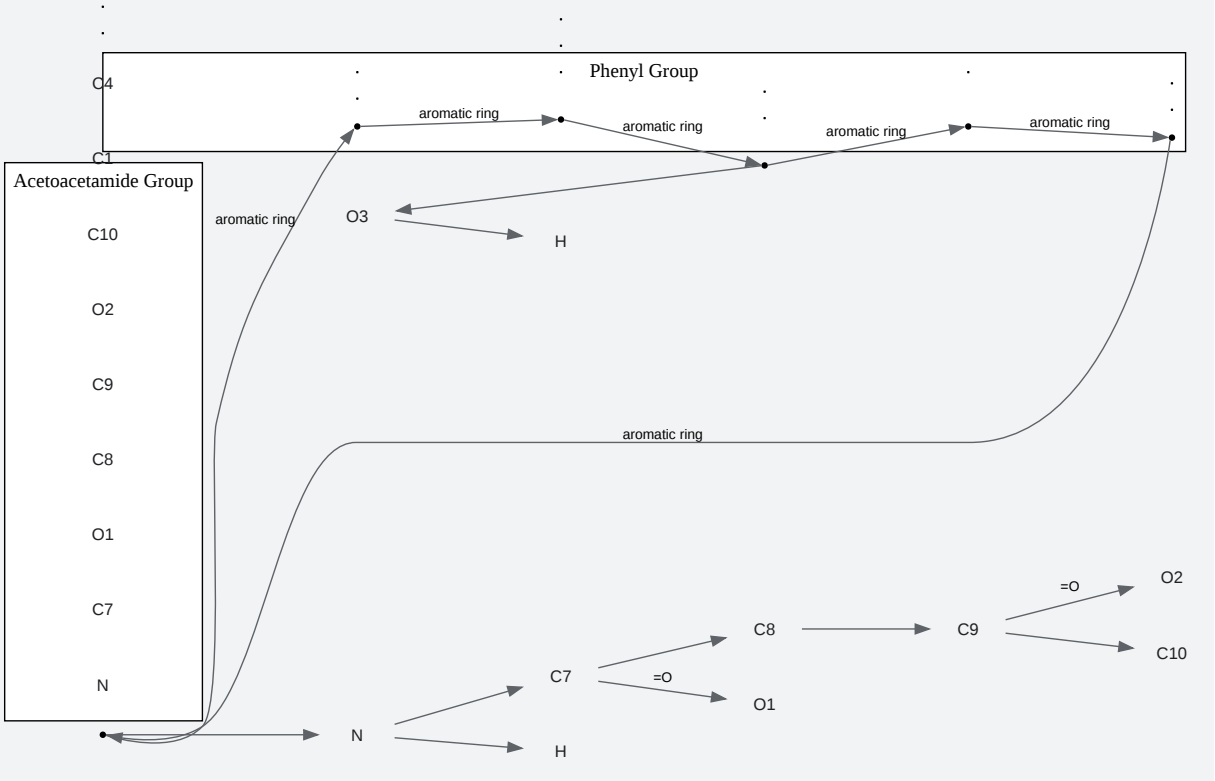
Elucidation of the Crystal Structure

The definitive method for determining the atomic arrangement within a crystal is Single-Crystal X-ray Diffraction (SC-XRD).[7] This technique provides precise 3D coordinates of the atoms in the unit cell, the fundamental repeating unit of the crystal.

Molecular Structure

The molecular structure of 4'-Hydroxyacetoacetanilide consists of a phenyl ring substituted with a hydroxyl group at the 4-position, linked via a nitrogen atom to an acetoacetamide group. The acetoacetamide moiety exhibits keto-enol tautomerism, though in the solid state, it is predominantly found in the keto form.

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Caption: Molecular structure of 4'-Hydroxyacetoacetanilide.

Crystallographic Data

© 2026 BenchChem. All rights reserved.

While a specific public entry for 4'-Hydroxyacetoacetanilide in the Cambridge Structural Database (CSD) was not identified during the literature survey, we can infer expected crystallographic parameters based on similar structures such as acetoacetanilide derivatives and 4'-hydroxyacetophenone.[8][9][10] It is highly probable that the compound crystallizes in a centrosymmetric space group, such as $P2_1/c$ (monoclinic) or P-1 (triclinic), which are common for organic molecules.

Table 1: Postulated Crystallographic Data for 4'-Hydroxyacetoacetanilide

Parameter	Expected Value	Significance
Chemical Formula	**$C_{10}H_{11}NO_3$**	**Defines the elemental composition.**
Formula Weight	193.20 g/mol	Molar mass of the compound.
Crystal System	Monoclinic / Triclinic	Describes the basic symmetry of the unit cell.
Space Group	$P2_1/c$ or P-1	Defines the symmetry elements within the unit cell.
a, b, c (Å)	5-15 Å	Dimensions of the unit cell edges.
α, γ (°)	90°	Angles of the unit cell.
β (°)	90-120°	Characteristic angle for the monoclinic system.
Volume ($Å^3$)	800-1200 $Å^3$	Volume of the unit cell.
Z	4 or 2	Number of molecules per unit cell.

| Density (calc) | ~1.3-1.5 g/cm^3 | Calculated density of the crystal. |

Note: This table is predictive and requires experimental verification via SC-XRD.

Molecular Packing and Supramolecular Architecture

© 2026 BenchChem. All rights reserved.

The crystal packing is a result of a delicate balance of intermolecular forces that creates a thermodynamically stable, low-energy structure.[3] For 4'-Hydroxyacetoacetanilide, hydrogen bonding is expected to be the dominant directive force.

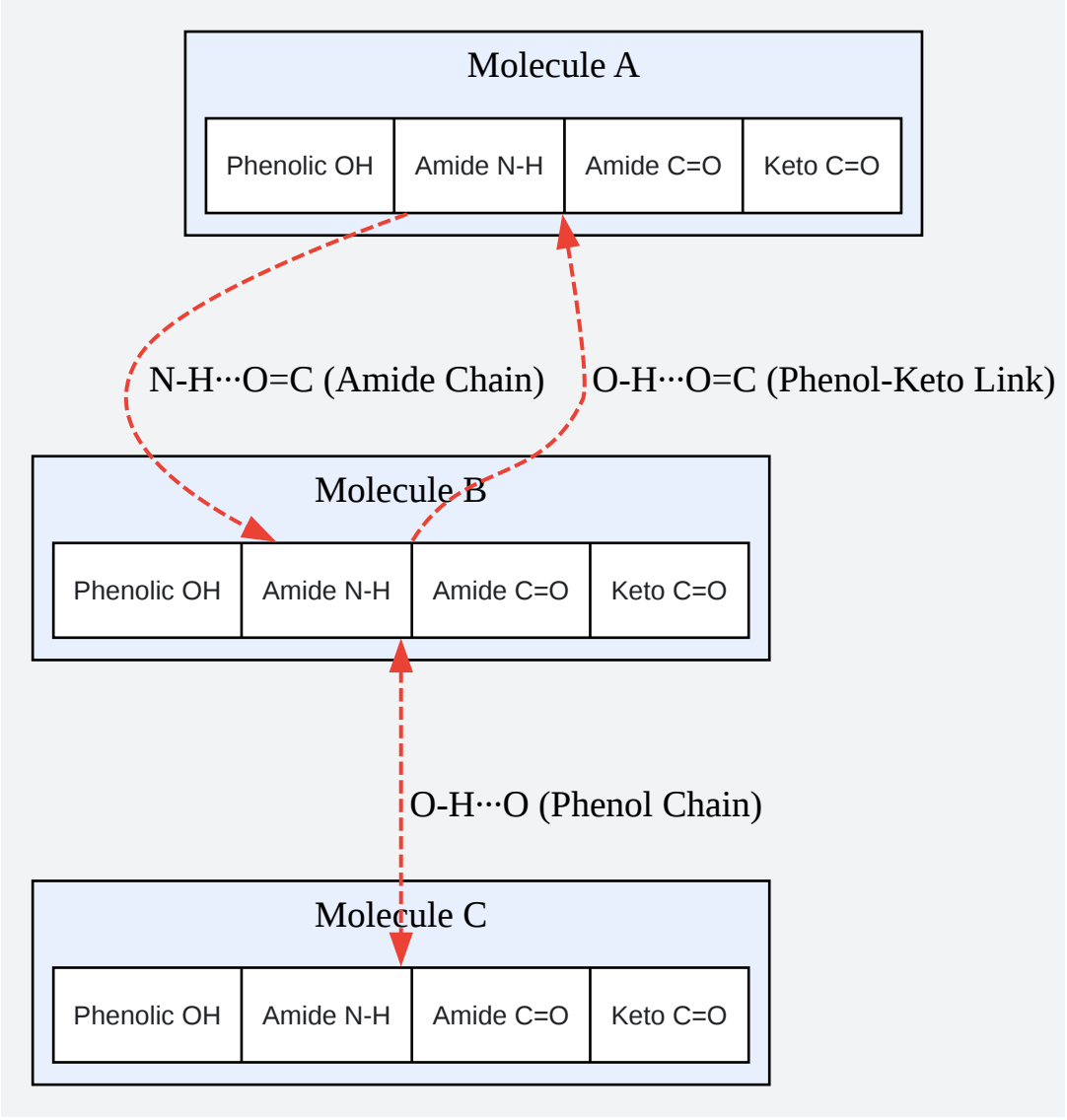
Hydrogen Bonding Network

The molecule possesses two key hydrogen bond donors (the phenolic -OH and the amide N-H) and three primary acceptors (the phenolic -OH oxygen and the two carbonyl C=O oxygens). This functionality allows for the formation of a robust and extensive hydrogen-bonding network.

- Amide-Amide Interactions: The N-H of one molecule can form a hydrogen bond with the amide carbonyl (C=O) of a neighboring molecule, leading to the formation of chains or ribbons.
- Phenol-Carbonyl Interactions: The phenolic -OH group is a strong hydrogen bond donor and can interact with the keto-carbonyl group, further linking the primary amide chains.
- Phenol-Phenol Interactions: The phenolic -OH can also act as an acceptor, leading to catemeric chains of O-H···O interactions between phenol groups.

These interactions likely create a two-dimensional sheet-like or a more complex three-dimensional network, which imparts significant stability to the crystal lattice.[9][11]

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Caption: Key hydrogen bonding motifs in 4'-Hydroxyacetoacetanilide.

Other Intermolecular Forces

While hydrogen bonds are primary, other weaker interactions contribute to the overall crystal stability:

- π-π Stacking: The aromatic phenyl rings can stack on top of each other, contributing to packing efficiency.

© 2026 BenchChem. All rights reserved.

- C-H···O Interactions: Weaker hydrogen bonds involving carbon as the donor and oxygen as the acceptor can further stabilize the structure.

- Van der Waals Forces: These ubiquitous, non-directional forces are the sum of all attractive and repulsive forces between molecules.[11]

Potential for Polymorphism

Polymorphism is the ability of a solid material to exist in more than one crystal structure.[1] Given the conformational flexibility of the acetoacetanilide side chain and the multiple hydrogen bonding possibilities, 4'-Hydroxyacetoacetanilide is a strong candidate for exhibiting polymorphism. The related compound, 4'-hydroxyacetophenone, is known to have at least two polymorphs, which differ in their crystal system and molecular packing.[12]

The discovery and characterization of different polymorphs are critical, as each form is a distinct solid material with its own set of physical properties. Identifying the most stable polymorph is a key objective in drug development to ensure consistency and predictability of the final drug product.

Techniques for investigating polymorphism include:

- Powder X-ray Diffraction (PXRD): Each polymorph will produce a unique diffraction pattern, acting as a fingerprint for that specific crystal form.[2][7]

- Differential Scanning Calorimetry (DSC): This thermal analysis technique can identify phase transitions, melting points, and the relative thermodynamic stability of different forms.[2]

- Vibrational Spectroscopy (FTIR/Raman): Differences in the intermolecular interactions within different polymorphs can lead to subtle but measurable shifts in vibrational frequencies.

Standard Operating Procedures for Structural Analysis

Protocol: Single-Crystal X-ray Diffraction (SC-XRD)

- Crystal Selection & Mounting: Select a high-quality, single crystal with well-defined faces and no visible defects under a microscope. Mount the crystal on a goniometer head using a

© 2026 BenchChem. All rights reserved.

suitable cryoprotectant oil.

- Data Collection: Place the mounted crystal on the diffractometer. A stream of cold nitrogen (typically 100 K) is used to minimize thermal motion and radiation damage. An initial set of frames is collected to determine the unit cell parameters and crystal system. A full sphere of diffraction data is then collected.

- Data Reduction: The raw diffraction data is processed to correct for experimental factors (e.g., Lorentz and polarization effects) and to integrate the intensities of each reflection.

- Structure Solution & Refinement: The phase problem is solved using direct methods or Patterson methods to generate an initial electron density map. An atomic model is built into this map and refined against the experimental data to optimize the fit, resulting in the final crystal structure.

Protocol: Powder X-ray Diffraction (PXRD) for Polymorph Screening

- Sample Preparation: Gently grind a small amount of the crystalline material to a fine, uniform powder to ensure random orientation of the crystallites.[7]

- Data Acquisition: Place the powdered sample in the diffractometer. The sample is irradiated with monochromatic X-rays, and the intensity of the scattered X-rays is measured as a function of the scattering angle (2θ).

- Data Analysis: The resulting diffractogram (a plot of intensity vs. 2θ) is analyzed. The peak positions are characteristic of the unit cell dimensions, and the overall pattern serves as a unique fingerprint for the crystalline phase.[13] Quantitative analysis can be performed to determine the percentage of different polymorphs in a mixture.[13]

Conclusion

This guide has outlined the critical aspects of the crystal structure and packing of 4'-Hydroxyacetoacetanilide. The molecule's rich hydrogen bonding capability is the primary determinant of its supramolecular assembly, leading to a stable and well-ordered crystalline lattice. The potential for polymorphism necessitates thorough screening using techniques like PXRD and DSC to ensure control over the solid-state form. The experimental protocols

© 2026 BenchChem. All rights reserved.

detailed herein provide a framework for researchers to synthesize, crystallize, and definitively characterize the structure of this compound. A complete understanding of these crystallographic properties is essential for harnessing the full potential of 4'-Hydroxyacetoacetanilide in pharmaceutical and material science applications.

References

- Intermolecular interactions observed in compounds 2, 4 and 9. - ResearchGate. (n.d.). Retrieved March 7, 2026, from [Link]
- Uchida, D., Yukimoto, M., & Tokitoh, N. (n.d.). CCDC 2365767: Experimental Crystal Structure Determination. University of Toyama. Retrieved March 7, 2026, from [Link]
- Polymorphic Phase Transition in 4′-Hydroxyacetophenone: Equilibrium Temperature, Kinetic Barrier, and the Relative Stability of Z ′ = 1 and Z ′ = 2 Forms | Request PDF. (n.d.). ResearchGate. Retrieved March 7, 2026, from [Link]
- Intermolecular Interactions in Functional Crystalline Materials: From Data to Knowledge. (2019, September 13). MDPI. [Link]
- Cambridge Structural Database:CSD | University of Tokyo Library System. (n.d.). Retrieved March 7, 2026, from [Link]
- Crystal Structure and Hirshfeld Surface Analysis of Acetoacetanilide Based Reaction Products. (2020, May 9). MDPI. [Link]
- CCDC: Structural Chemistry Data, Software, and Insights. (n.d.). CCDC. Retrieved March 7, 2026, from [Link]
- CN103951582A - Preparation method of acetoacetanilide compound. (n.d.). Google Patents.
- Cambridge Structural Database (CSD) | Physical Sciences Data science Service - PSDS. (n.d.). Retrieved March 7, 2026, from [Link]
- Genetic polymorphism of mephenytoin p(4')-hydroxylation: difference between Orientals and Caucasians. (1985). British Journal of Clinical Pharmacology, 19(4), 483-487. [Link]
- Cambridge Structural Database. (2026, February 3). Re3data.org. [Link]

© 2026 BenchChem. All rights reserved.

- The Polymorphism of Drugs: New Approaches to the Synthesis of Nanostructured... - PMC. (2020, January 1). NCBI. [Link]
- Structure and Energetics of a New Hydrate of 4′-Hydroxyacetophenone. (n.d.). ResearchGate. Retrieved March 7, 2026, from [Link]
- Intermolecular Interactions in Crystals Modulate Intramolecular Excited State Proton Transfer Reactions. (2025, August 7). PubMed. [Link]
- WO2022096755A2 - Crystallization of 4-hydroxyacetophenone from ethanol and ethyl acetate. (n.d.). Google Patents.
- Research: Intermolecular Interactions. (n.d.). Sherrill Group. Retrieved March 7, 2026, from [Link]
- X-ray Diffraction III: Pharmaceutical Applications. (2001, July 12). Moodle@Units. [Link]
- Intermolecular Interactions in Crystals Modulate Intramolecular Excited State Proton Transfer Reactions | View. (n.d.). MPG.PuRe. Retrieved March 7, 2026, from [Link]
- Quantitative phase analysis by X-ray diffraction – Simple routes. (2014, December 8). SciSpace. [Link]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. The Polymorphism of Drugs: New Approaches to the Synthesis of Nanostructured Polymorphs - PMC [pmc.ncbi.nlm.nih.gov]
- 2. resources.rigaku.com [resources.rigaku.com]
- 3. Research: Intermolecular Interactions - Sherrill Group [vergil.chemistry.gatech.edu]
- 4. pure.mpg.de [pure.mpg.de]

© 2026 BenchChem. All rights reserved.

- 5. CN103951582A - Preparation method of acetoacetanilide compound - Google Patents [patents.google.com]
- 6. WO2022096755A2 - Crystallization of 4-hydroxyacetophenone from ethanol and ethyl acetate - Google Patents [patents.google.com]
- 7. moodle2.units.it [moodle2.units.it]
- 8. u-toyama.elsevierpure.com [u-toyama.elsevierpure.com]
- 9. mdpi.com [mdpi.com]
- 10. researchgate.net [researchgate.net]
- 11. researchgate.net [researchgate.net]
- 12. researchgate.net [researchgate.net]
- 13. scispace.com [scispace.com]
- To cite this document: BenchChem. [Crystal structure and packing of 4'-Hydroxyacetoacetanilide]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15342325/docs#crystal-structure-and-packing-of-4-hydroxyacetoacetanilide]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.